

The Discovery and Scientific Journey of Nonanal: An In--Depth Technical Guide

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Compound of Interest

Compound Name: Nonanal

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Abstract

Nonanal, a nine-carbon aliphatic aldehyde, has carved a significant niche in scientific research, spanning from its early identification in the realm of perfumery to its contemporary role as a signaling molecule in complex biological systems. This technical guide provides a comprehensive overview of the discovery, history, and evolving understanding of **nonanal**. It delves into its physicochemical properties, methods of isolation and synthesis, and its multifaceted biological activities, including its role as a potent mosquito attractant and a biomarker associated with oxidative stress and disease. Detailed experimental protocols, quantitative data, and visual representations of key signaling pathways are presented to offer a thorough resource for researchers and professionals in drug development and related scientific fields.

Introduction: From Fragrance to Function

Nonanal, also known as pelargonaldehyde or aldehyde C-9, is a naturally occurring organic compound with a characteristic waxy, citrus-like, and rosy odor.^[1] Initially identified as a component of essential oils, its history is deeply intertwined with the fragrance and flavor industries.^{[2][3]} However, scientific inquiry has progressively unveiled its significance beyond sensory perception, revealing its involvement in intricate biological processes.

The journey of **nonanal** in scientific research began with the broader exploration of aldehydes in the 19th century. While German chemist Justus von Liebig is credited with the discovery of aldehydes in 1835, the systematic characterization of individual aldehydes, including **nonanal**, from natural sources occurred throughout the late 19th and early 20th centuries.^[1] The rise of aldehydic perfumery in the early 20th century spurred the industrial synthesis of **nonanal**, making it more accessible for research.^[2]

Today, **nonanal** is recognized for its role as a semiochemical, a chemical substance that carries a message, in insect communication, particularly in attracting *Culex* mosquitoes, the vectors for West Nile virus.^{[4][5][6]} Furthermore, its association with lipid peroxidation and oxidative stress has positioned it as a potential biomarker for various physiological and pathological states, including cancer.^{[7][8][9]} This guide will explore these facets of **nonanal** research in detail, providing the necessary technical information for its study and application.

Physicochemical Properties and Characterization

A thorough understanding of **nonanal**'s physical and chemical properties is fundamental to its application in research.

Table 1: Physicochemical Properties of **Nonanal**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₈ O	^[10]
Molar Mass	142.24 g/mol	^[10]
Appearance	Colorless to pale yellow liquid	^[10]
Odor	Fatty, waxy, citrus, rosy	^[2]
Boiling Point	190-192 °C	^[10]
Melting Point	-18 °C	
Density	0.827 g/cm ³ at 20 °C	
Solubility	Insoluble in water; soluble in organic solvents	^[1]
CAS Number	124-19-6	^[10]

Spectroscopic Data

The structural elucidation and identification of **nonanal** rely on various spectroscopic techniques.

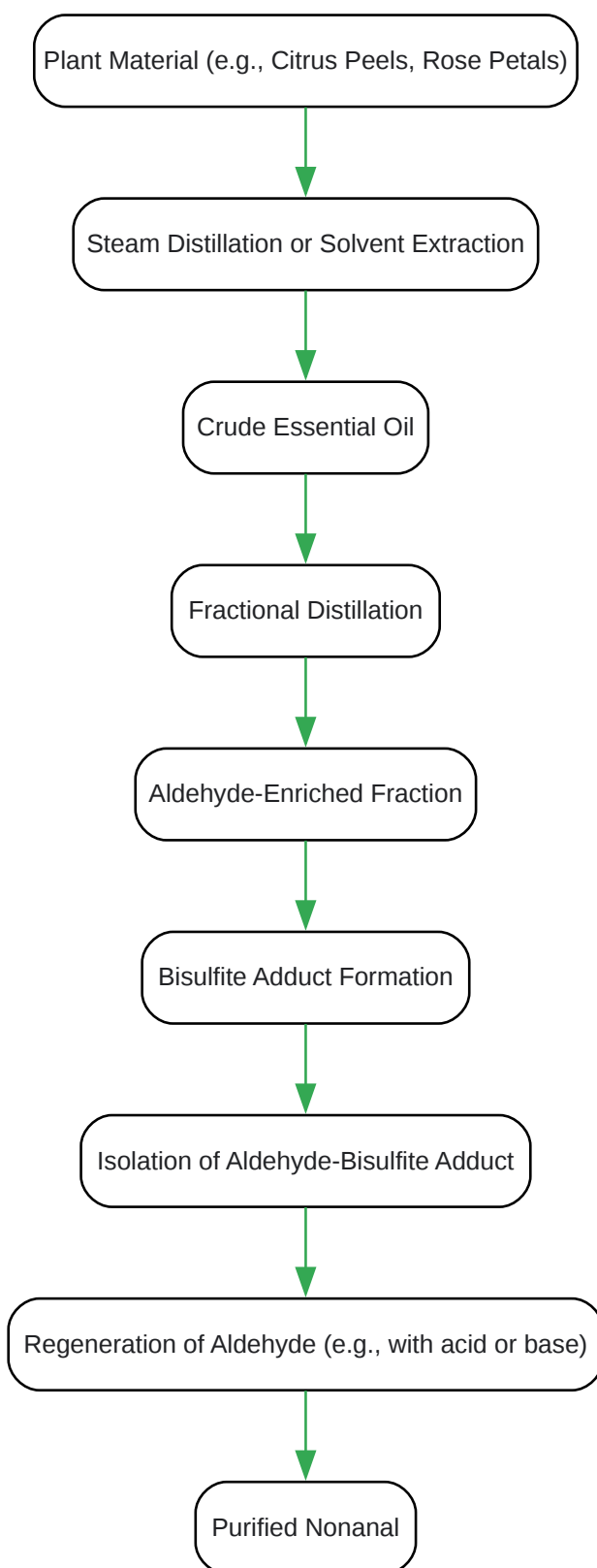
Table 2: Key Spectroscopic Data for **Nonanal**

Spectroscopic Technique	Key Features and Observed Values	Reference(s)
¹ H NMR (CDCl ₃ , 400 MHz)	δ 9.77 (t, 1H, -CHO), 2.42 (td, 2H, -CH ₂ CHO), 1.63 (m, 2H), 1.29 (m, 10H), 0.88 (t, 3H, -CH ₃)	[10]
¹³ C NMR (CDCl ₃ , 25.16 MHz)	δ 202.8, 43.9, 31.8, 29.4, 29.2, 29.1, 22.7, 22.1, 14.1	[10]
Mass Spectrometry (EI-MS)	m/z (%): 41 (100), 43 (80), 57 (75), 44 (70), 55 (65), 70 (60), 82 (50), 98 (40), 142 (M ⁺ , <5)	[10]
Infrared Spectroscopy (Liquid Film)	ν (cm ⁻¹): 2925 (C-H stretch), 2715 (aldehyde C-H stretch), 1730 (C=O stretch)	

Isolation and Synthesis: From Nature and the Lab

Historical Isolation from Natural Sources

The initial discovery of **nonanal** was through its isolation from essential oils. While specific details of the very first isolation are not well-documented, the general procedure for obtaining aldehydes from natural sources in the 19th and early 20th centuries involved the following steps:



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Figure 1: Historical workflow for the isolation of **nonanal** from natural sources.

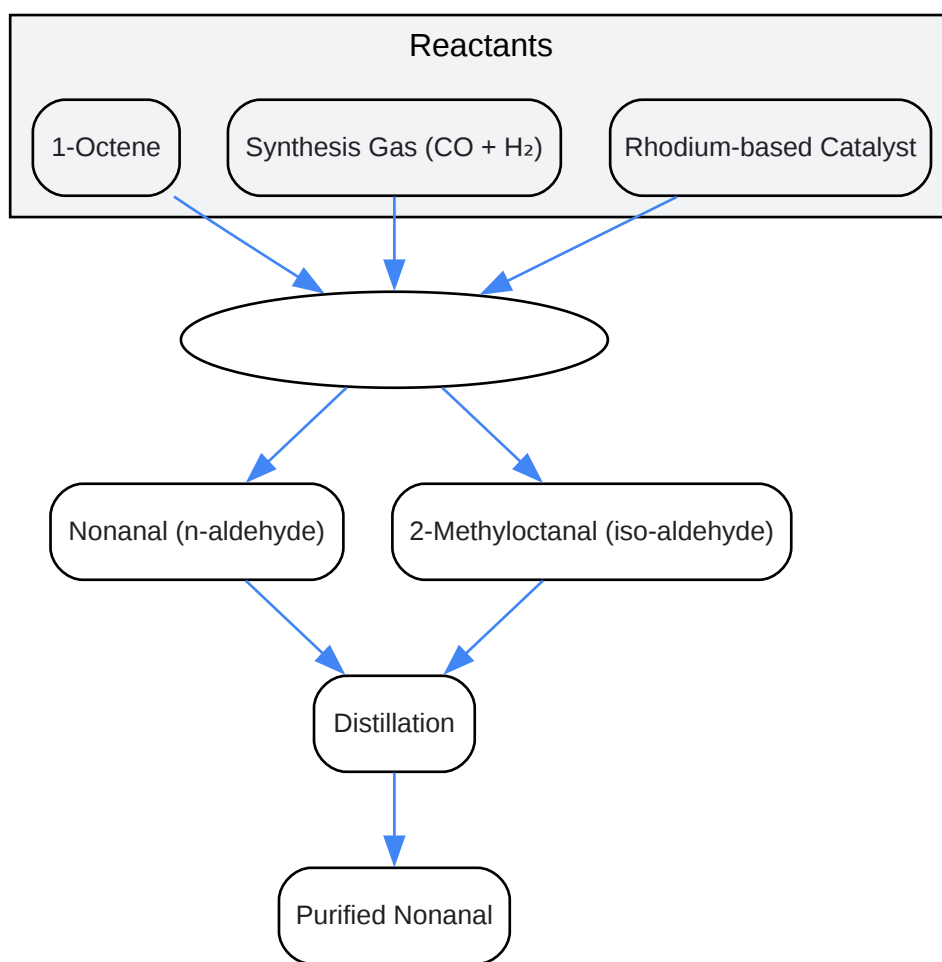
Experimental Protocol: Generalized Historical Isolation

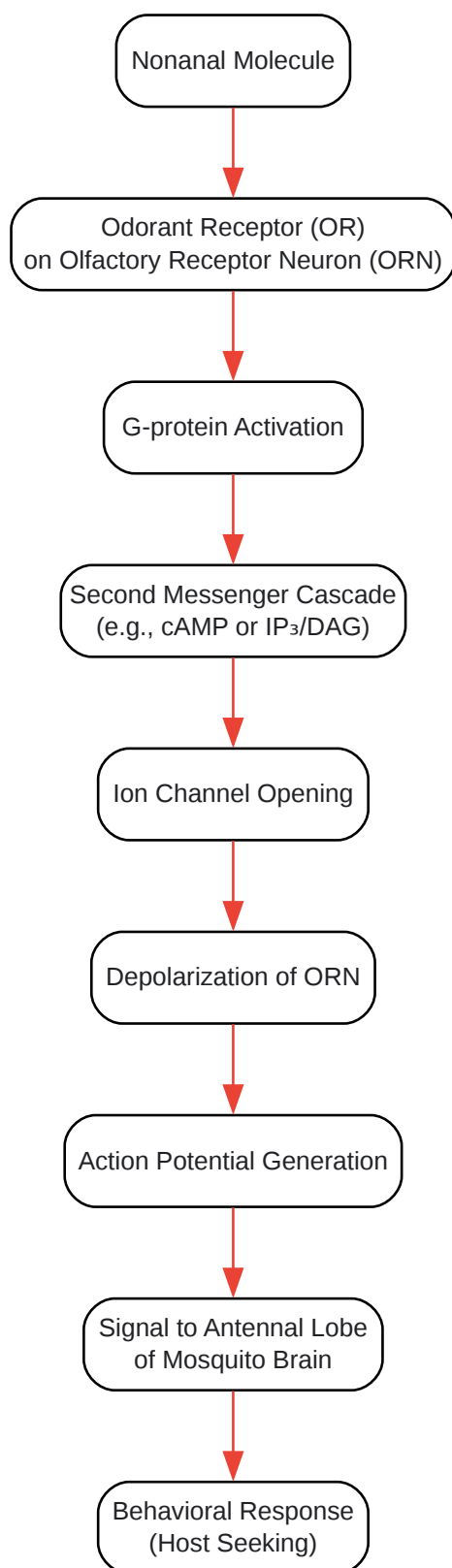
- **Extraction:** The plant material (e.g., citrus peels) was subjected to steam distillation or extraction with a non-polar solvent to yield the crude essential oil.
- **Fractional Distillation:** The crude oil was fractionally distilled to separate components based on their boiling points, yielding a fraction enriched in aldehydes.
- **Bisulfite Adduction:** The aldehyde-enriched fraction was treated with a saturated solution of sodium bisulfite. Aldehydes, including **nonanal**, react to form solid, water-soluble adducts, separating them from other components of the essential oil.
- **Isolation and Regeneration:** The solid bisulfite adduct was filtered and washed. The purified adduct was then treated with an acid or a base to regenerate the pure aldehyde, which was subsequently recovered by extraction.

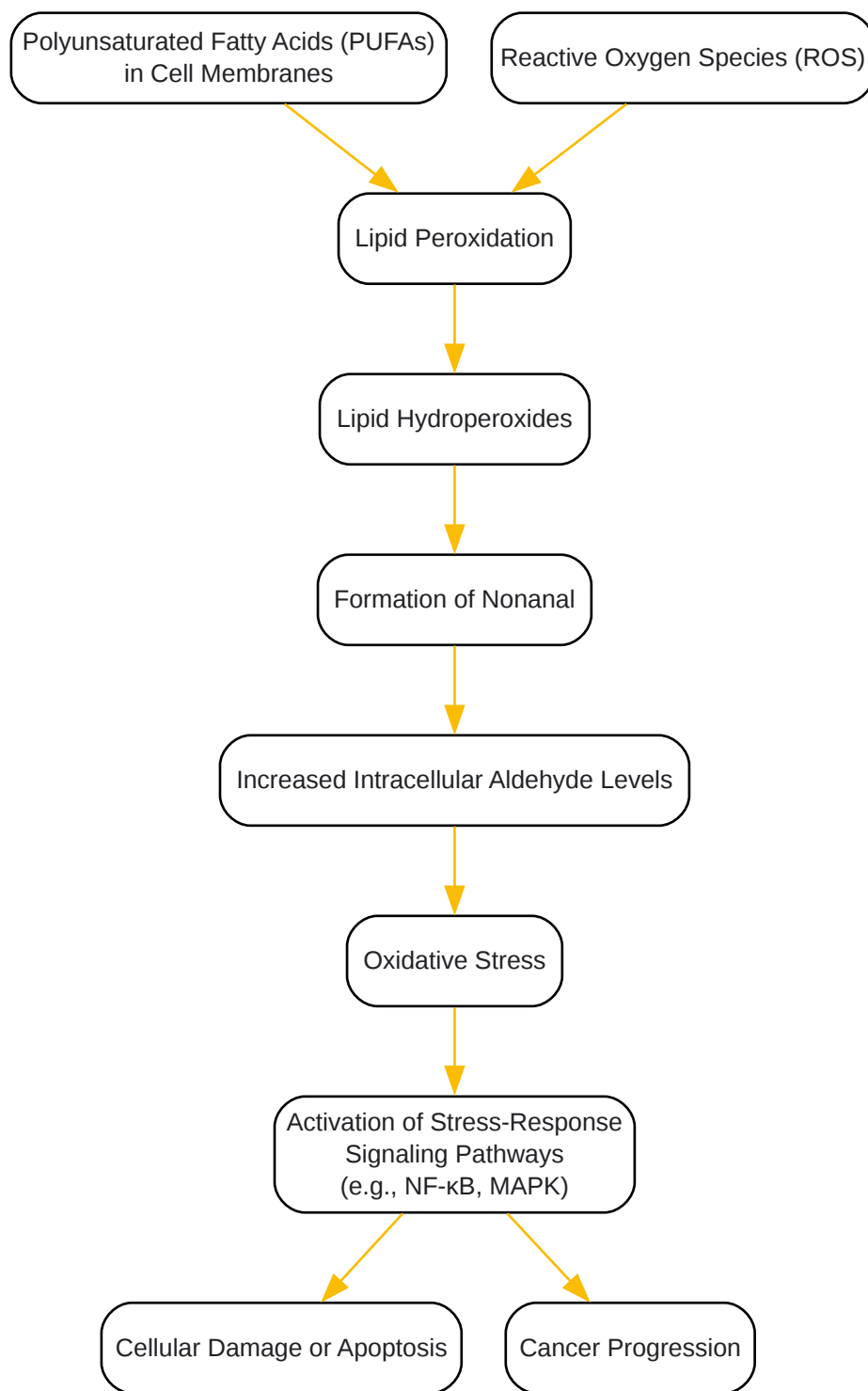
Modern Synthetic Methods

The industrial demand for **nonanal** has led to the development of efficient synthetic routes.

This is the primary industrial method for producing **nonanal**.[\[8\]](#)







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